

SB-611812: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SB-611812

Cat. No.: B15603795

[Get Quote](#)

An in-depth examination of the chemical structure, properties, and experimental applications of the selective urotensin-II receptor antagonist, **SB-611812**.

This technical guide provides a detailed overview of **SB-611812**, a potent and selective non-peptide antagonist of the urotensin-II receptor (UTR). This document is intended for researchers, scientists, and drug development professionals interested in the pharmacological modulation of the urotensinergetic system.

Chemical Structure and Properties

SB-611812 is a synthetic organic compound belonging to the sulfonamide class. Its chemical identity and key physicochemical properties are summarized below.

Table 1: Chemical Identifiers for **SB-611812**

Identifier	Value
IUPAC Name	2,6-dichloro-N-[4-chloro-3-[2-(dimethylamino)ethoxy]phenyl]-4-(trifluoromethyl)benzenesulfonamide[1]
SMILES	<chem>CN(C)CCOC1=C(C=CC(=C1)NS(=O)(=O)C2=C(C=C(C=C2Cl)C(F)(F)F)Cl)Cl</chem>
InChI Key	UIZHOFJFIOCYLH-UHFFFAOYSA-N[1]
CAS Number	345892-71-9

Table 2: Physicochemical Properties of **SB-611812**

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₆ Cl ₃ F ₃ N ₂ O ₃ S	PubChem
Molecular Weight	491.7 g/mol	PubChem
Solubility	DMSO: 10 mM	Cayman Chemical
Appearance	Solid	Cayman Chemical

Pharmacological Properties

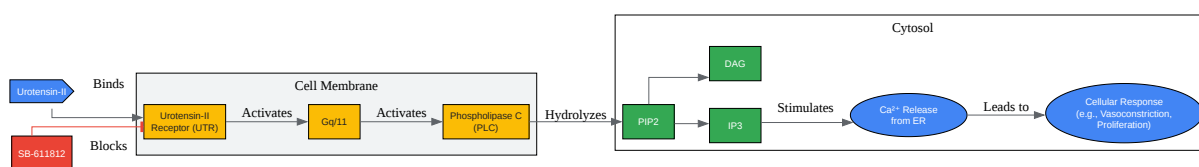
SB-611812 functions as a competitive antagonist at the urotensin-II receptor, a G protein-coupled receptor (GPCR). The binding of urotensin-II to its receptor typically activates the Gq/11 signaling cascade, leading to downstream cellular effects.

Table 3: Pharmacological Data for **SB-611812**

Parameter	Value	Species	Assay
K _i	121 nM	Rat	Recombinant UTR binding assay
pA ₂	6.59	Rat	Inhibition of urotensin-II induced aorta contraction

Mechanism of Action and Signaling Pathway

Urotensin-II is a potent vasoactive peptide. Its receptor, UTR, is coupled to the Gq/11 protein. Upon activation, Gq/11 stimulates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca²⁺). This increase in cytosolic Ca²⁺ is a key second messenger that mediates various physiological responses, including vasoconstriction and cellular proliferation. [2][3][4] **SB-611812** competitively blocks the binding of urotensin-II to the UTR, thereby inhibiting this signaling cascade.



[Click to download full resolution via product page](#)

Urotensin-II Receptor Signaling Pathway and Inhibition by **SB-611812**.

Key Experimental Protocols

SB-611812 has been utilized in various preclinical models to investigate the role of the urotensinergic system in cardiovascular diseases. Below are detailed methodologies for two key experimental models.

Rat Model of Carotid Artery Balloon Injury

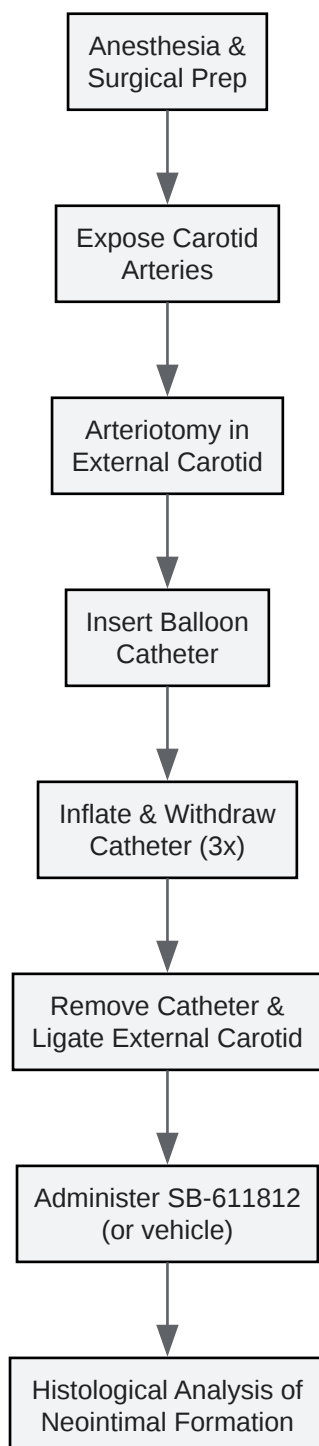
This model is used to study vascular remodeling and restenosis following mechanical injury.

Objective: To induce neointimal hyperplasia in the rat carotid artery to mimic post-angioplasty restenosis.

Methodology:

- Anesthesia and Surgical Preparation:
 - Anesthetize the rat (e.g., with ketamine/xylazine).
 - Make a midline incision in the neck to expose the left common, external, and internal carotid arteries.[\[5\]](#)
- Catheter Insertion:
 - Introduce a 2F Fogarty balloon catheter into the external carotid artery through a small incision (arteriotomy).[\[5\]](#)[\[6\]](#)
 - Advance the catheter to the beginning of the common carotid artery.[\[5\]](#)
- Vascular Injury:
 - Inflate the balloon to a pressure that creates slight resistance.[\[6\]](#)
 - Withdraw the inflated balloon catheter three times with rotation to denude the endothelium of the common carotid artery.[\[5\]](#)
- Closure:
 - Remove the catheter and ligate the external carotid artery.[\[6\]](#)
 - Close the incision with sutures or staples.

- Drug Administration:
 - **SB-611812** can be administered (e.g., 30 mg/kg/day by gavage) for a specified period post-surgery to assess its effect on neointimal formation.



[Click to download full resolution via product page](#)

Workflow for the Rat Carotid Artery Balloon Injury Model.

Rat Model of Coronary Artery Ligation

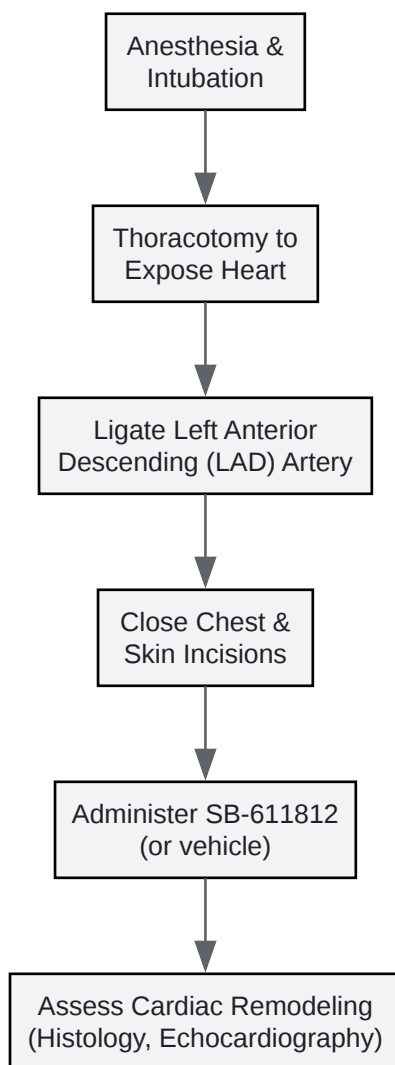
This model is employed to induce myocardial infarction and study subsequent cardiac remodeling.

Objective: To create an experimental model of myocardial infarction to investigate the effects of pharmacological interventions on cardiac fibrosis and function.

Methodology:

- Anesthesia and Ventilation:
 - Anesthetize the rat and intubate for mechanical ventilation.[\[7\]](#)[\[8\]](#)
- Thoracotomy:
 - Make a transverse incision on the chest and separate the muscles to expose the ribs.[\[1\]](#)
 - Perform an incision in the intercostal space (typically between the fourth and fifth ribs) to open the chest cavity and expose the heart.[\[1\]](#)
- Coronary Artery Ligation:
 - Pass a suture needle under the left anterior descending (LAD) coronary artery.[\[1\]](#)
 - Permanently ligate the LAD to induce myocardial ischemia.[\[1\]](#)
- Closure:
 - Close the chest incision with sutures and the skin incision with wound clips.[\[1\]](#)
- Drug Administration:
 - Administer **SB-611812** (e.g., 30 mg/kg/day by gavage) starting before or after the ligation procedure and continue for the duration of the study.
- Post-operative Care and Analysis:

- Provide appropriate post-operative care, including analgesia.
- After the study period, assess cardiac remodeling through histological analysis (e.g., Masson's trichrome for fibrosis) and functional assessments (e.g., echocardiography).



[Click to download full resolution via product page](#)

Workflow for the Rat Coronary Artery Ligation Model.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Rat Carotid Artery Balloon Injury Model - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. journals.plos.org [journals.plos.org]
- 3. Urotensin II-induced signaling involved in proliferation of vascular smooth muscle cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Urotensin-II promotes vascular smooth muscle cell proliferation through store-operated calcium entry and EGFR transactivation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. A Rat Carotid Balloon Injury Model to Test Anti-vascular Remodeling Therapeutics - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. dm5migu4zj3pb.cloudfront.net [dm5migu4zj3pb.cloudfront.net]
- 7. azupcriversitestorage01.blob.core.windows.net [azupcriversitestorage01.blob.core.windows.net]
- 8. Video: Left Anterior Descending Coronary Artery Ligation for Ischemia-Reperfusion Research: Model Improvement via Technical Modifications and Quality Control [[jove.com](https://www.jove.com/)]
- To cite this document: BenchChem. [SB-611812: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15603795/docs#sb-611812-a-comprehensive-technical-guide-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)